

Tris(p-t-butylphenyl) phosphate CAS number and molecular structure

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Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

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An In-depth Technical Guide to Tris(p-t-butylphenyl) phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tris(p-t-butylphenyl) phosphate**, a compound utilized in various industrial applications. This document details its chemical identity, molecular structure, physicochemical properties, and available toxicological data. It also includes outlines of experimental protocols and a visualization of its proposed mechanism of action as a flame retardant.

Core Compound Information

Tris(p-t-butylphenyl) phosphate is an organophosphate ester characterized by three 4-tert-butylphenyl groups attached to a central phosphate group.^[1] Its primary applications are as a plasticizer to enhance the flexibility and durability of plastic materials, as a flame retardant to reduce the flammability of materials, and as an additive in oils to improve stability and performance.^{[2][3]}

- Chemical Name: **Tris(p-t-butylphenyl) phosphate**
- CAS Number: 78-33-1^[3]
- Molecular Formula: C₃₀H₃₉O₄P^{[3][4][5]}

- Molecular Weight: 494.60 g/mol [4][5]

Molecular Structure:

Caption: Molecular structure of **Tris(p-t-butylphenyl) phosphate**.

Data Presentation

The following tables summarize the known physicochemical and toxicological properties of **Tris(p-t-butylphenyl) phosphate**.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	78-33-1	[3][4][5][6]
Molecular Formula	C ₃₀ H ₃₉ O ₄ P	[3][4][5]
Molecular Weight	494.60 g/mol	[4][5]
Appearance	Solid	[1][3]
Melting Point	90-105 °C	[3]
Boiling Point	519.5 °C at 760 mmHg	[2]
Flash Point	281.1 °C	[2][7]
Density	1.08 g/cm ³ (predicted)	[2]
Water Solubility	9.60 x 10 ⁻⁷ mg/L (estimated)	[2]
Solubility	Slightly soluble in Chloroform and Methanol	[2]
Storage Temperature	Refrigerator, under inert atmosphere	[2]

Table 2: Toxicological Data Summary

Endpoint	Result	Source(s)
Reproductive Toxicity	Butylated triphenyl phosphate showed no reproductive toxicity in a rat study.	
NOAEL (No-Observed-Adverse-Effect Level)	1000 mg/kg bw/day (rat, oral, reproductive study)	
Endocrine Disruption	Potential for endocrine-disrupting effects has been noted, though specific studies are not detailed.	[7]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[6]

Experimental Protocols

Detailed experimental protocols for the specific applications of **Tris(p-t-butylphenyl) phosphate** are not widely available in public literature. However, this section outlines a representative synthesis procedure for a related compound and the methodology of a toxicological study.

A. Representative Synthesis of a Butylated Triphenyl Phosphate Derivative

The following protocol is based on a patent for the preparation of tert-butyl triphenyl phosphate and may serve as a reference for the synthesis of related compounds.

Disclaimer: This protocol is for a related, but not identical, compound and is provided for informational purposes.

- Preparation of Dissolved Matters: p-tert-butylphenol and 30-45% of the total required amount of phosphorous oxychloride are added to a dry reactor equipped with nitrogen replacement. The mixture is heated to 60-80 °C and stirred until the p-tert-butylphenol is fully dissolved.[8]

- Reaction Initiation: A Lewis acid catalyst and the remaining phosphorous oxychloride are added to a separate reactor equipped with a hydrogen chloride absorption device.[8]
- Addition: After heating the second reactor, the dissolved matters from step 1 are added dropwise.[8]
- First Reaction Stage: After the addition is complete, the mixture is heated by a gradient method to a temperature not exceeding 110 °C and the reaction proceeds. The product is then cooled to 50-60 °C.[8]
- Second Reaction Stage: Phenol is added to the reaction materials from the previous step. The mixture is heated by a gradient method to a temperature not exceeding 160 °C.[8]
- Isolation: After the reaction is complete, the products are cooled to ≤ 50 °C and are then subjected to washing and desolvation to yield the final product.[8]

B. Reproductive Toxicity Study Protocol (Rat)

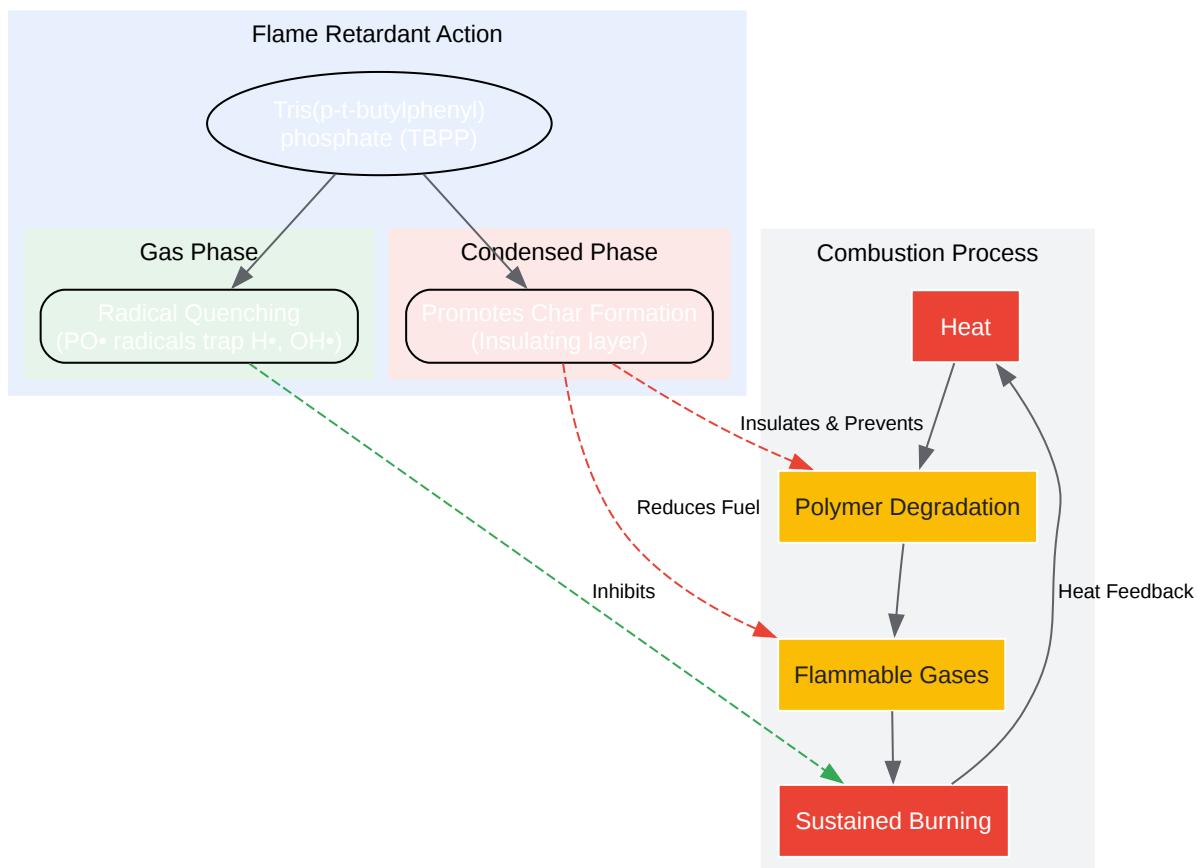
The following is a general outline of the reproductive toxicity study mentioned for a butylated triphenyl phosphate.

- Test Animals: Male and female rats.
- Dose Groups: Animals were administered doses of 50, 250, or 1000 mg/kg/day.
- Administration: The substance was administered orally for several weeks.
- Mating: After the administration period, the animals were mated.
- Endpoints Measured: Mating index, litter size, survival of offspring, and other relevant reproductive parameters were measured.
- Pathology: Diagnostic pathology was performed to assess for any alterations to the reproductive organs.
- Results: No reproductive toxicity was observed at any dose level, leading to a NOAEL of 1000 mg/kg bw/day.

Mandatory Visualization

Mechanism of Action as a Flame Retardant

Organophosphate esters like **Tris(p-t-butylphenyl) phosphate** are understood to function as flame retardants by acting in both the gas phase and the condensed (solid) phase of a burning material. The following diagram illustrates this logical relationship.



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Caption: Proposed flame retardant mechanism of **Tris(p-t-butylphenyl) phosphate**.

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